

# Proper Disposal of Infigratinib-d3: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Infigratinib-d3*

Cat. No.: *B12377363*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory operations. This guide provides essential, step-by-step procedures for the proper disposal of **infigratinib-d3**, a deuterated analog of the potent FGFR inhibitor, infigratinib.

**Infigratinib-d3** is intended for research use only and, like its parent compound, may be harmful if inhaled, swallowed, or absorbed through the skin, and can cause respiratory tract, skin, and eye irritation.[1] Adherence to proper disposal protocols is paramount to protect personnel and the environment.

## Handling and Storage Before Disposal

Prior to disposal, proper handling and storage of **infigratinib-d3** are crucial to maintain its integrity and prevent accidental exposure.

Parameter	Condition	Duration
Storage of Powder	-20°C	3 years
4°C	2 years	
Storage in Solvent	-80°C	6 months
-20°C	1 month	

Table 1: Recommended Storage Conditions for **Infigratinib-d3**[2]

When preparing for disposal, it is important to avoid the formation of dust and aerosols.[1] Appropriate personal protective equipment (PPE), including gloves and eye protection, should be worn.[1]

## Step-by-Step Disposal Procedure

The disposal of **infigratinib-d3** should be conducted in accordance with all federal, state, and local regulations.[1] The following procedure is based on general guidelines for pharmaceutical waste and the safety data sheet for the parent compound, infigratinib.

### 1. Waste Identification and Segregation:

- Characterize the **infigratinib-d3** waste. Determine if it is contaminated with any other hazardous materials.
- Segregate the **infigratinib-d3** waste from other laboratory waste streams.

### 2. Containment:

- Place the **infigratinib-d3**, whether in solid form or in solution, into a suitable, clearly labeled, and sealed container to prevent leakage or spillage.[1]

### 3. Engage a Licensed Waste Disposal Company:

- It is strongly recommended to entrust the disposal of **infigratinib-d3** to a licensed and professional waste disposal company.[1] These companies are equipped to handle and dispose of chemical waste in compliance with all regulatory requirements.

#### 4. Documentation:

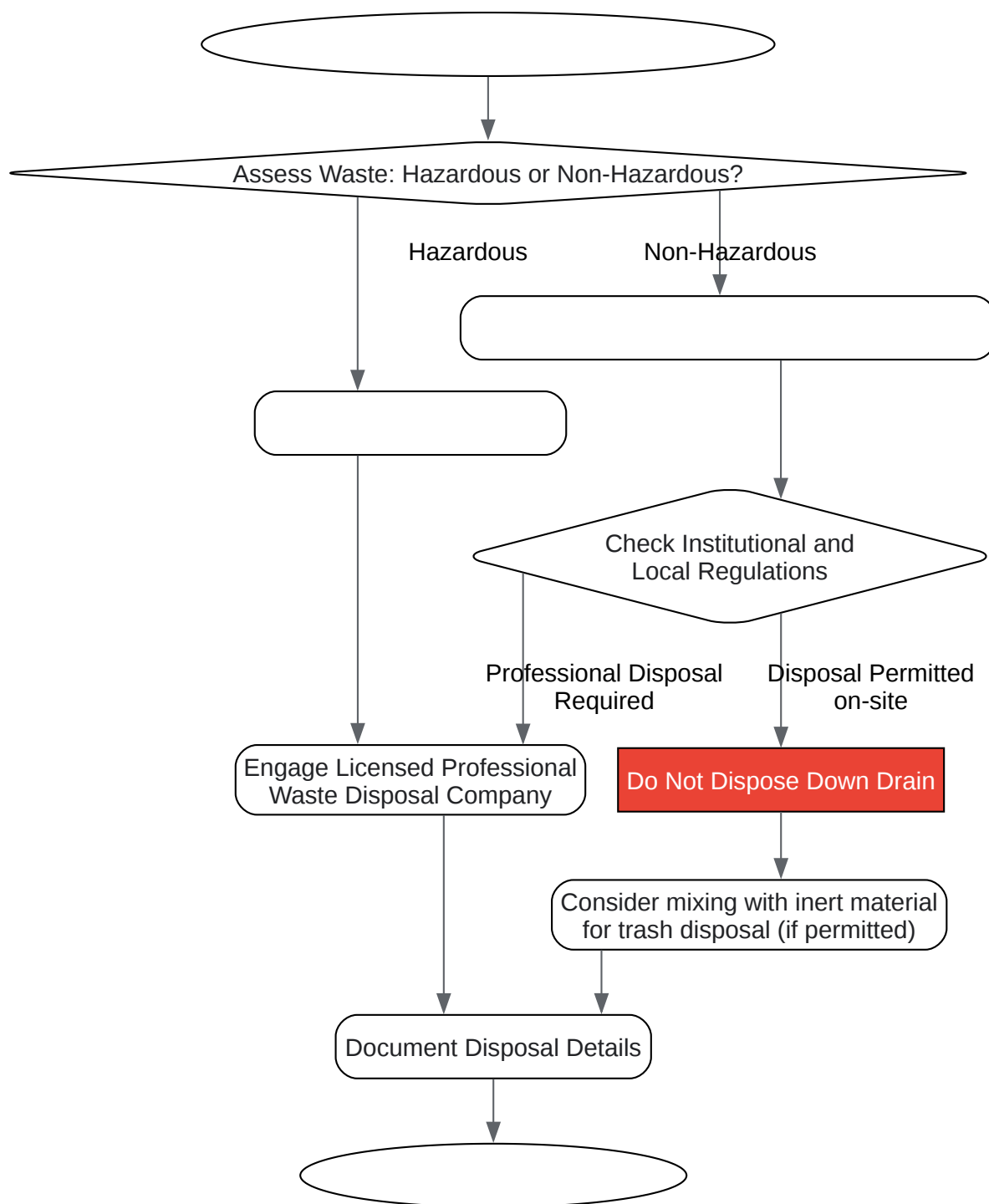
- Maintain accurate records of the disposed of material, including the quantity and date of disposal.

#### 5. General Laboratory Practices for Non-Hazardous Pharmaceutical Waste (if applicable and permitted by local regulations):

- Do not dispose of **infigratinib-d3** down the drain.[1] Pharmaceutical waste should not be sewerred.[2]
- For trace amounts, and if deemed non-hazardous by your institution's environmental health and safety (EHS) office and local regulations, the following steps for disposal in household trash may be considered as a last resort if a take-back program is unavailable.[3][4]
  - Remove the material from its original container.
  - Mix it with an unappealing substance such as used coffee grounds or cat litter.[3][4] This makes the compound less attractive to children or pets and unrecognizable to individuals who might go through the trash.[4]
  - Place the mixture in a sealed container, such as a plastic bag, to prevent leakage.[3]
  - Dispose of the sealed container in the regular trash.
  - Before discarding the original container, remove or scratch out all personal or identifying information from the label.[3]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **infigratinib-d3**.



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Caption: Decision workflow for the disposal of **infigratinib-d3**.

## Regulatory Context

The disposal of pharmaceutical waste in the United States is primarily regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA) and, for controlled substances, the Drug Enforcement Administration (DEA).[1] Many states have their own, often more stringent, regulations. It is the responsibility of the generator of the waste to ensure compliance with all applicable regulations.

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- To cite this document: BenchChem. [Proper Disposal of Infigratinib-d3: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12377363/docs#proper-disposal-of-infigratinib-d3-a-guide-for-laboratory-professionals>]

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